

# An In-depth Technical Guide to the Physical Properties of Trioctyltin Chloride

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## Compound of Interest

Compound Name: Trioctyltin chloride

Cat. No.: B1346589

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This guide provides a detailed overview of the core physical properties of **Trioctyltin chloride**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work with this organotin compound. This document outlines the established values for these properties and describes the experimental methodologies for their determination.

## Quantitative Data Summary

The physical properties of **Trioctyltin chloride** are summarized in the table below, providing a clear and concise reference.

Physical Property	Value	Conditions
Boiling Point	193-198 °C	at 0.1 Torr
469.2 ± 28.0 °C	at 760 mmHg	
Density	1.04 g/mL	at 20 °C

## Experimental Protocols

The determination of the physical properties of chemical compounds such as **Trioctyltin chloride** requires standardized and precise experimental protocols to ensure accuracy and reproducibility. Below are detailed methodologies for measuring the boiling point, particularly under vacuum, and the density of liquids.

## 1. Determination of Boiling Point Under Reduced Pressure (Vacuum Distillation Method)

Given that **Trioctyltin chloride** has a high boiling point at atmospheric pressure, vacuum distillation is the preferred method to determine its boiling point without thermal decomposition. [1][2] This procedure is analogous to a simple distillation but conducted at a reduced pressure. [3]

### Apparatus:

- A round-bottom flask (distilling flask)
- A heating mantle
- A Claisen adapter
- A thermometer
- A condenser
- A receiving flask
- A vacuum source (e.g., vacuum pump)
- A manometer to measure the pressure
- Boiling chips or a magnetic stirrer

### Procedure:

- A sample of **Trioctyltin chloride** is placed in the round-bottom flask along with boiling chips or a magnetic stir bar to ensure smooth boiling. [3]
- The distillation apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.
- The thermometer is positioned so that the top of the bulb is level with the side arm of the Claisen adapter leading to the condenser. This ensures an accurate reading of the vapor temperature. [3]

- The system is evacuated to the desired pressure, which is monitored by the manometer.
- The sample is then heated gently.
- The temperature is recorded when the liquid is boiling and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

## 2. Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a specific, accurately known volume. This method is outlined in standard procedures like those from ASTM and OECD.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

### Apparatus:

- A pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube)
- An analytical balance
- A constant-temperature water bath

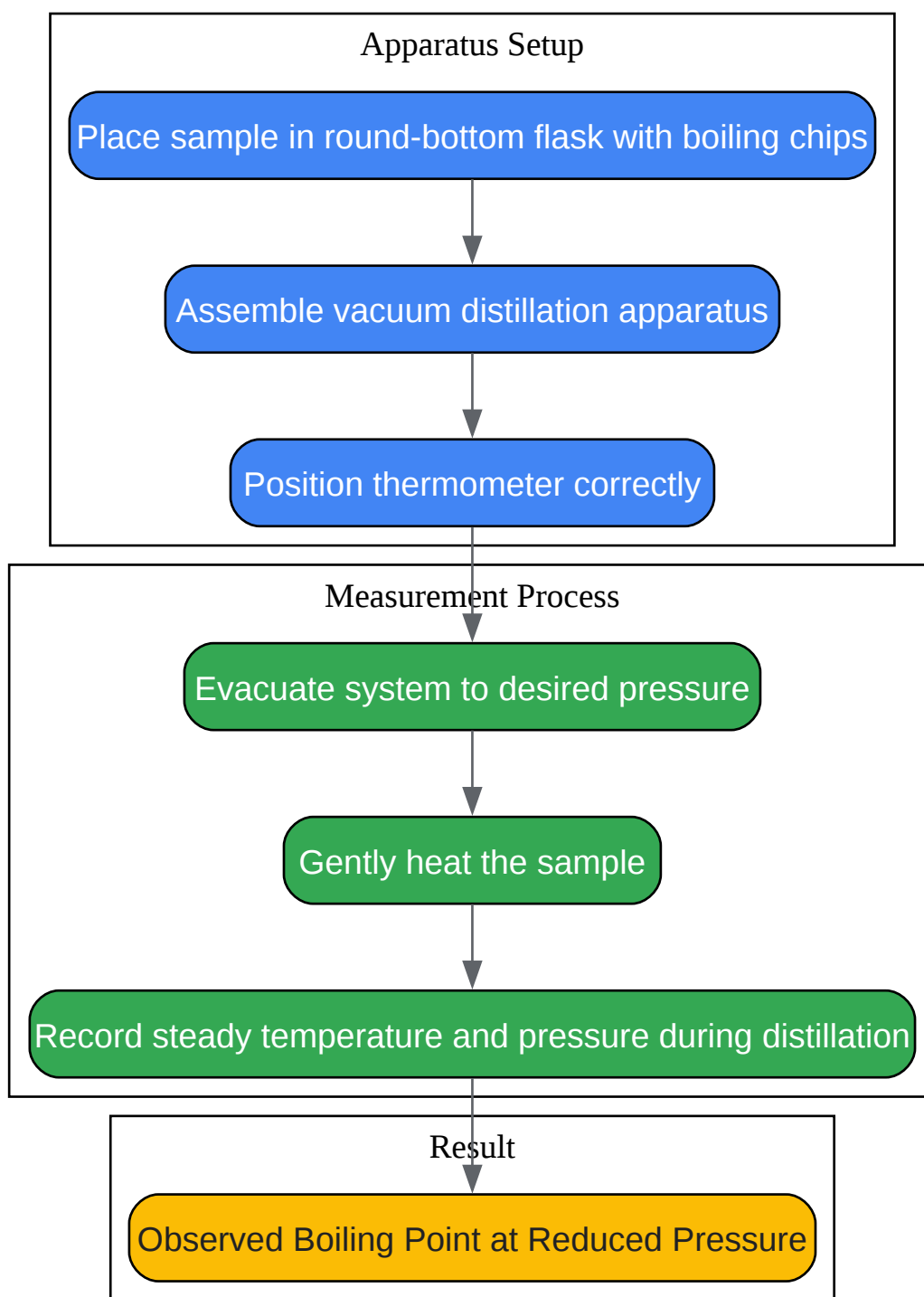
### Procedure:

- The clean, dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with **Trioctyltin chloride**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant-temperature water bath (e.g., at 20 °C) until it reaches thermal equilibrium.
- The volume is adjusted precisely by removing any excess liquid that has expanded through the capillary in the stopper.
- The exterior of the pycnometer is carefully dried and it is weighed again.
- The weight of the **Trioctyltin chloride** sample is determined by subtracting the weight of the empty pycnometer from the weight of the filled pycnometer.

- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

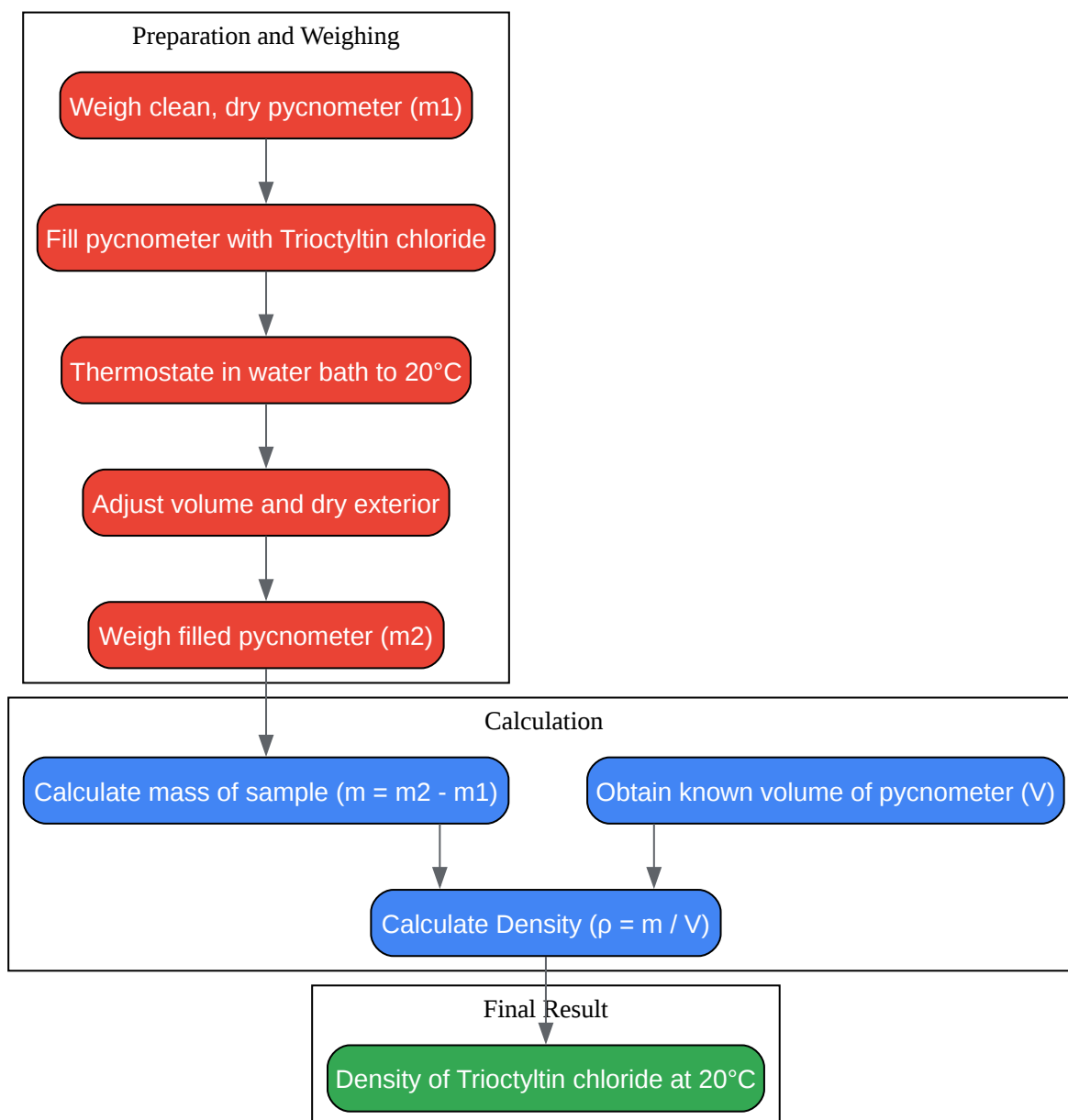
## Visualizations of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental procedures described above.



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Caption: Workflow for Boiling Point Determination under Vacuum.



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